

1-Bromo-3-(difluoromethoxy)benzene structure and molecular weight

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Compound of Interest

Compound Name: 1-Bromo-3-(difluoromethoxy)benzene

Cat. No.: B1271890

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An In-depth Technical Guide to 1-Bromo-3-(difluoromethoxy)benzene

For researchers, scientists, and professionals in drug development, **1-Bromo-3-(difluoromethoxy)benzene** is a key fluorinated aromatic intermediate. Its unique structural features, particularly the difluoromethoxy group and the bromine atom, make it a versatile building block in the synthesis of complex organic molecules for the pharmaceutical, agrochemical, and material science industries.^{[1][2][3]} This guide provides a comprehensive overview of its structure, properties, and applications.

Chemical Structure and Molecular Weight

1-Bromo-3-(difluoromethoxy)benzene is an aromatic compound characterized by a benzene ring substituted with a bromine atom at position 1 and a difluoromethoxy group (-OCHF₂) at position 3.

- Molecular Formula: C₇H₅BrF₂O^{[1][4]}
- Molecular Weight: 223.01 g/mol ^{[4][5]} (also cited as 223.02 g/mol)
- Canonical SMILES: C1=CC(=CC(=C1)Br)OC(F)F
- InChI Key: NWBDGKNKAFGQQL-UHFFFAOYSA-N^[6]

Physicochemical and Spectroscopic Data

The properties of this compound make it suitable for a variety of synthetic applications. It is typically a colorless to light yellow clear liquid under standard conditions.[\[1\]](#)

Table 1: Physicochemical Properties

Property	Value	Source
Appearance	Colorless to light yellow clear liquid	[1]
Density	1.585 g/mL at 25 °C	[5]
Boiling Point	196-197 °C	[6] [5]
Refractive Index	n _{20/D} 1.502	[6] [5]
Purity (Assay)	≥ 97% or ≥ 98% (GC)	[4] [5]
Storage Conditions	Store at 2 - 8 °C, under Argon	[4]

Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	262587-05-3	[1] [4] [5]
PubChem CID	2737006	
MDL Number	MFCD00236233	[1] [6]

Spectroscopic Information

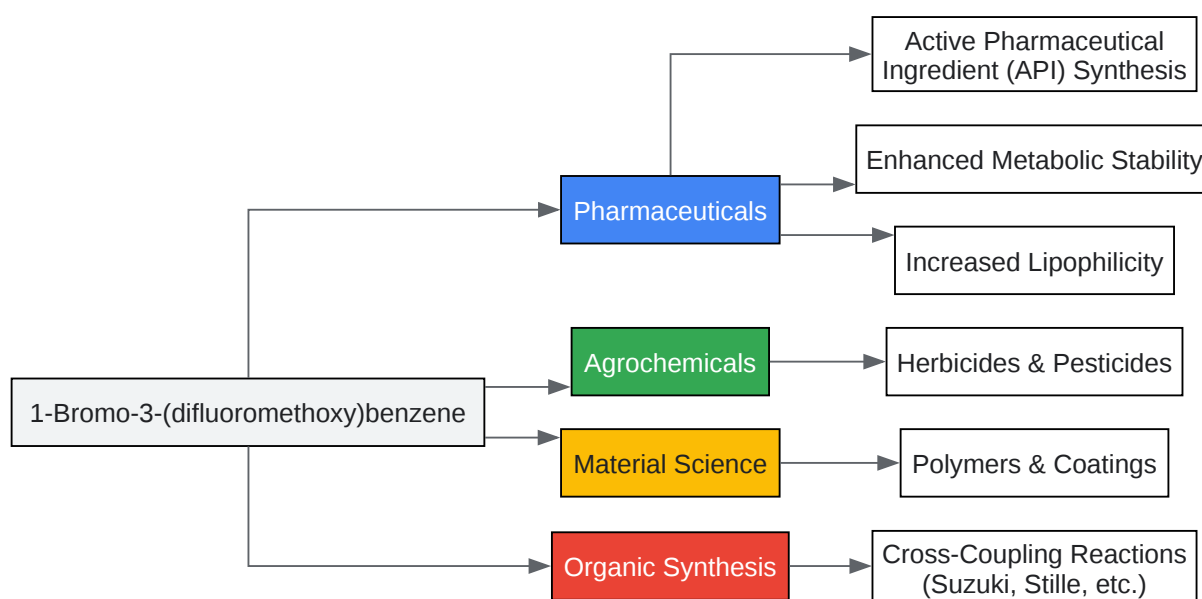
Spectroscopic data is crucial for the identification and characterization of the compound. Available data includes Fourier-transform infrared (FTIR) and Raman spectra.[\[7\]](#)[\[8\]](#)

Role in Organic Synthesis and Drug Development

The true utility of **1-Bromo-3-(difluoromethoxy)benzene** lies in its role as a synthetic intermediate. The difluoromethoxy group is highly valued in medicinal chemistry as it can

enhance metabolic stability, increase lipophilicity for better cell membrane penetration, and improve binding affinity to biological targets.[3][9]

The bromine atom serves as a versatile functional handle for various transformations, most notably palladium-catalyzed cross-coupling reactions such as Suzuki, Stille, and Sonogashira couplings.[3] These reactions are fundamental for constructing the complex molecular skeletons required for modern pharmaceuticals and agrochemicals.[3]



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Caption: Logical overview of the primary applications of **1-Bromo-3-(difluoromethoxy)benzene**.

Experimental Protocols

Synthesis via Nucleophilic Substitution

A common route to synthesize aryl difluoromethyl ethers involves the reaction of a corresponding phenol with a source of difluorocarbene, such as chlorodifluoromethane. The

following is a representative protocol adapted from the synthesis of a structurally similar compound.^[10]

Reaction: 3-Bromophenol + CHF₂Cl → **1-Bromo-3-(difluoromethoxy)benzene**

Materials:

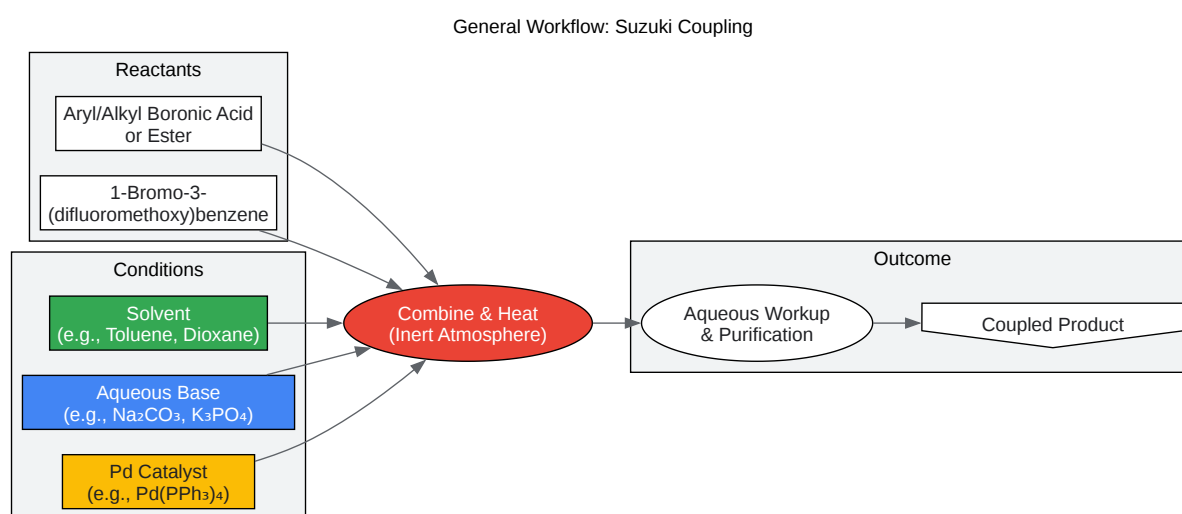
- 3-Bromophenol
- Chlorodifluoromethane (CHF₂Cl)
- Potassium Hydroxide (KOH, 30% aqueous solution)
- Isopropyl alcohol (i-PrOH)
- Diethyl ether (Et₂O)
- Sodium Sulfate (Na₂SO₄)

Procedure:

- A mixture of 3-bromophenol and chlorodifluoromethane is prepared in a solvent system of isopropyl alcohol and 30% aqueous potassium hydroxide in a sealed pressure vessel.
- The reaction mixture is heated to approximately 80-85 °C and stirred for 18-24 hours.
- After cooling to room temperature, the organic and aqueous layers are separated.
- The aqueous layer is extracted multiple times with diethyl ether.
- The initially separated organic layer and the combined ether extracts are washed sequentially with 2N NaOH solution and water.
- The final organic solution is dried over anhydrous sodium sulfate (Na₂SO₄), filtered, and concentrated under reduced pressure to yield the crude product.
- Further purification can be achieved via silica gel chromatography or distillation if required.

Application in Suzuki Cross-Coupling

The bromine atom on the benzene ring makes the compound an excellent substrate for Suzuki coupling reactions to form new carbon-carbon bonds.



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References

- 1. chemimpex.com [chemimpex.com]
- 2. FCKeditor - Resources Browser [diarydirectory.com]
- 3. nbinno.com [nbinno.com]
- 4. calpaclab.com [calpaclab.com]
- 5. indiamart.com [indiamart.com]
- 6. 1-溴-3-(二氟甲氧基)苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. spectrabase.com [spectrabase.com]
- 8. spectrabase.com [spectrabase.com]
- 9. nbinno.com [nbinno.com]
- 10. 1-Bromo-3-(difluoromethoxy)-5-fluorobenzene synthesis - chemicalbook [chemicalbook.com]
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